

# An In-depth Technical Guide to Ammonium Tetrachloroplatinate(II)

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## Compound of Interest

Compound Name: Ammonium tetrachloroplatinate(II)

Cat. No.: B083347

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**Ammonium tetrachloroplatinate(II)**, with the chemical formula  $(\text{NH}_4)_2[\text{PtCl}_4]$ , is an inorganic salt that serves as a critical precursor in the synthesis of a wide array of platinum(II) complexes. Its significance is particularly pronounced in the fields of catalysis and medicinal chemistry, where it is a key starting material for platinum-based catalysts and anticancer therapeutics, most notably cisplatin. This guide provides a comprehensive overview of the core physical and chemical properties of  $(\text{NH}_4)_2[\text{PtCl}_4]$ , detailed experimental protocols for its characterization, and visual workflows for its key transformations.

## Physical and Chemical Properties

**Ammonium tetrachloroplatinate(II)** is a dark ruby-red crystalline solid. The compound is comprised of ammonium cations ( $\text{NH}_4^+$ ) and square planar tetrachloroplatinate(II) anions ( $[\text{PtCl}_4]^{2-}$ ).

## Quantitative Data Summary

The key physical and chemical properties of  $(\text{NH}_4)_2[\text{PtCl}_4]$  are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	$(\text{NH}_4)_2[\text{PtCl}_4]$ or $\text{H}_8\text{Cl}_4\text{N}_2\text{Pt}$	
Molar Mass	372.97 g/mol	
Appearance	Dark ruby-red or red crystalline solid/powder	
Density	2.94 g/cm <sup>3</sup> (at 20°C)	
Melting Point	140 °C (Decomposes)	

Table 2: Solubility Profile

Solvent	Solubility	Reference
Water	Soluble	
Ethanol	Insoluble	
Dilute Hydrochloric Acid	Soluble	
Dilute Ethanol	Soluble	

Table 3: Crystallographic and Thermochemical Data

Property	Value	Reference
Crystal System	Tetragonal	
Space Group	P4/mmm (No. 123)	
Standard Molar Enthalpy of Formation ( $\Delta_f H^\circ$ )	-800.8 kJ/mol (at 298.15 K, solid)	
Molar Heat Capacity ( $C_p$ )	238 J/(mol·K) (at 298.15 K, solid)	

## Experimental Protocols

This section details the methodologies for the synthesis and characterization of  $(\text{NH}_4)_2[\text{PtCl}_4]$ .

## Synthesis of Ammonium Tetrachloroplatinate(II)

The synthesis of  $(\text{NH}_4)_2[\text{PtCl}_4]$  typically involves the reduction of an ammonium hexachloroplatinate(IV) ( $(\text{NH}_4)_2[\text{PtCl}_6]$ ) intermediate.

Protocol: Reduction of Ammonium Hexachloroplatinate(IV)

- **Starting Material Preparation:** Begin with a solution of hexachloroplatinic acid ( $\text{H}_2\text{PtCl}_6$ ).
- **Precipitation of Intermediate:** Add a solution of an ammonium salt, such as ammonium chloride ( $\text{NH}_4\text{Cl}$ ), to the hexachloroplatinic acid solution to precipitate ammonium hexachloroplatinate(IV).
- **Reduction Step:** Synthesize **diammonium tetrachloroplatinate(II)** by the reduction of the ammonium hexachloroplatinate(IV) intermediate using a reducing agent like ammonium oxalate ( $(\text{NH}_4)_2\text{C}_2\text{O}_4$ ). The reaction proceeds as follows:  $(\text{NH}_4)_2[\text{PtCl}_6] + (\text{NH}_4)_2\text{C}_2\text{O}_4 \rightarrow (\text{NH}_4)_2[\text{PtCl}_4] + 2\text{NH}_4\text{Cl} + 2\text{CO}_2$
- **Isolation and Purification:** The resulting  $(\text{NH}_4)_2[\text{PtCl}_4]$  product is then isolated from the reaction mixture, typically through filtration, washed to remove impurities, and dried.

## Characterization Methodologies

### 2.2.1 Single-Crystal X-ray Diffraction (XRD)

This technique is used to determine the precise arrangement of atoms within the crystal lattice, confirming the square planar geometry of the  $[\text{PtCl}_4]^{2-}$  anion and providing data on bond lengths and angles.

Methodology:

- **Crystal Growth:** Grow single crystals of  $(\text{NH}_4)_2[\text{PtCl}_4]$  suitable for diffraction. This is typically achieved by slow evaporation of a saturated aqueous solution of the compound.
- **Crystal Mounting:** Select a high-quality single crystal and mount it on a goniometer head.

- **Data Collection:** Place the mounted crystal in an X-ray diffractometer. A monochromatic X-ray beam (e.g., Mo K $\alpha$ ,  $\lambda = 0.7107 \text{ \AA}$ ) is directed at the crystal. The crystal is rotated, and the diffraction patterns are collected on an area detector.
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods or Patterson methods and refined using least-squares techniques to yield the final atomic coordinates and structural parameters.

### 2.2.2 Thermogravimetric Analysis (TGA)

TGA is employed to study the thermal stability and decomposition pathway of  $(\text{NH}_4)_2[\text{PtCl}_4]$ . It measures the change in mass of the sample as a function of temperature.

Methodology:

- **Sample Preparation:** Place a small, accurately weighed amount of the  $(\text{NH}_4)_2[\text{PtCl}_4]$  sample (typically 5-10 mg) into an inert crucible (e.g., alumina).
- **Instrument Setup:** Place the crucible in the TGA furnace. Purge the system with an inert gas (e.g., nitrogen) to provide a controlled atmosphere.
- **Thermal Program:** Heat the sample according to a defined temperature program. A typical program would involve heating from room temperature to a final temperature (e.g., 500°C or higher) at a constant rate (e.g., 10 °C/min).
- **Data Analysis:** Record the mass of the sample as a function of temperature. The resulting TGA curve will show distinct mass loss steps corresponding to the decomposition events. The thermal decomposition of  $(\text{NH}_4)_2[\text{PtCl}_4]$  proceeds in stages, first involving the loss of ammonium chloride, followed by the loss of the remaining chlorine to yield platinum metal.

### 2.2.3 Vibrational Spectroscopy (FTIR and Raman)

Infrared (IR) and Raman spectroscopy are used to identify the vibrational modes of the molecule, providing structural information and confirming the presence of the  $[\text{PtCl}_4]^{2-}$  and  $\text{NH}_4^+$  ions. The square planar  $[\text{PtCl}_4]^{2-}$  anion belongs to the  $D_{4h}$  point group.

### Methodology:

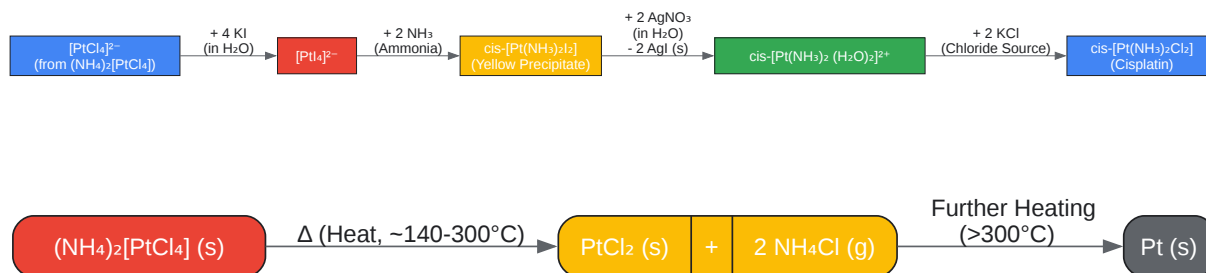
- **Sample Preparation (FTIR):** For solid-state analysis, the KBr pellet method is common. A small amount of the  $(\text{NH}_4)_2[\text{PtCl}_4]$  sample is ground with dry potassium bromide (KBr) powder and pressed into a thin, transparent pellet.
- **FTIR Data Acquisition:** The KBr pellet is placed in the sample holder of an FTIR spectrometer. The spectrum is recorded, typically in the  $4000\text{-}400\text{ cm}^{-1}$  range, by averaging multiple scans to improve the signal-to-noise ratio.
- **Sample Preparation (Raman):** A small amount of the crystalline sample is placed directly into the sample holder of a Raman spectrometer.
- **Raman Data Acquisition:** A laser is focused on the sample to excite the Raman scattering. The scattered light is collected and analyzed by the spectrometer to generate the Raman spectrum.
- **Spectral Analysis:** The resulting IR and Raman spectra are analyzed to identify the characteristic vibrational frequencies corresponding to the Pt-Cl stretching and bending modes of the  $[\text{PtCl}_4]^{2-}$  anion and the N-H stretching and bending modes of the  $\text{NH}_4^+$  cation.

## Key Applications and Reaction Pathways

$(\text{NH}_4)_2[\text{PtCl}_4]$  is a cornerstone for the synthesis of platinum-based drugs. The most prominent application is in the production of cisplatin (cis-diamminedichloridoplatinum(II)), a potent anticancer agent.

### Synthesis of Cisplatin (Dhara Method)

The Dhara synthesis is a widely adopted, multi-step method that reliably produces the cis isomer by leveraging the trans effect. The workflow, starting from the tetrachloroplatinate(II) anion, is outlined below.



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